

M871 Peptide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: M871

Cat. No.: B13916105

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The **M871** peptide is a chimeric peptide that has garnered significant interest in the scientific community for its selective antagonist activity at the galanin receptor type 2 (GalR2). This technical guide provides a detailed overview of the **M871** peptide, including its sequence, properties, and the experimental methodologies used for its characterization. The information is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development, particularly those focused on the galaninergic system.

M871 Peptide: Core Properties and Sequence

M871 is a synthetically created peptide designed to selectively target and block the activity of the GalR2 receptor. It is a chimera of the N-terminal fragment of galanin and a C-terminal extension.

Peptide Sequence and Chemical Formula

The full amino acid sequence of the **M871** peptide is Galanin-(2-13)-Glu-His-(Pro)³-(Ala-Leu)²-Ala-amide. This corresponds to the following one-letter code sequence: WTLNSAGYLLGPEHPPPALALA-amide. The C-terminus is amidated.

The chemical formula for **M871** is C₁₀₈H₁₆₃N₂₇O₂₈.

Biophysical and Pharmacological Properties

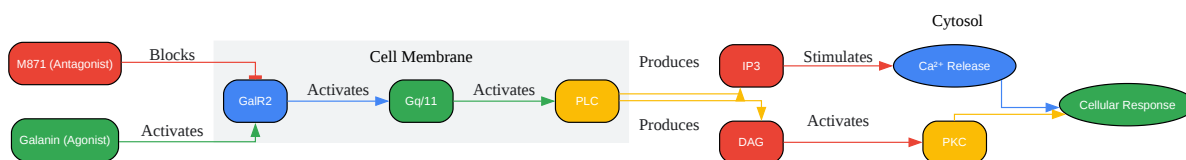
The defining characteristic of **M871** is its high selectivity as an antagonist for the GalR2 receptor over the GalR1 receptor. This selectivity makes it a valuable tool for elucidating the specific physiological roles of GalR2.

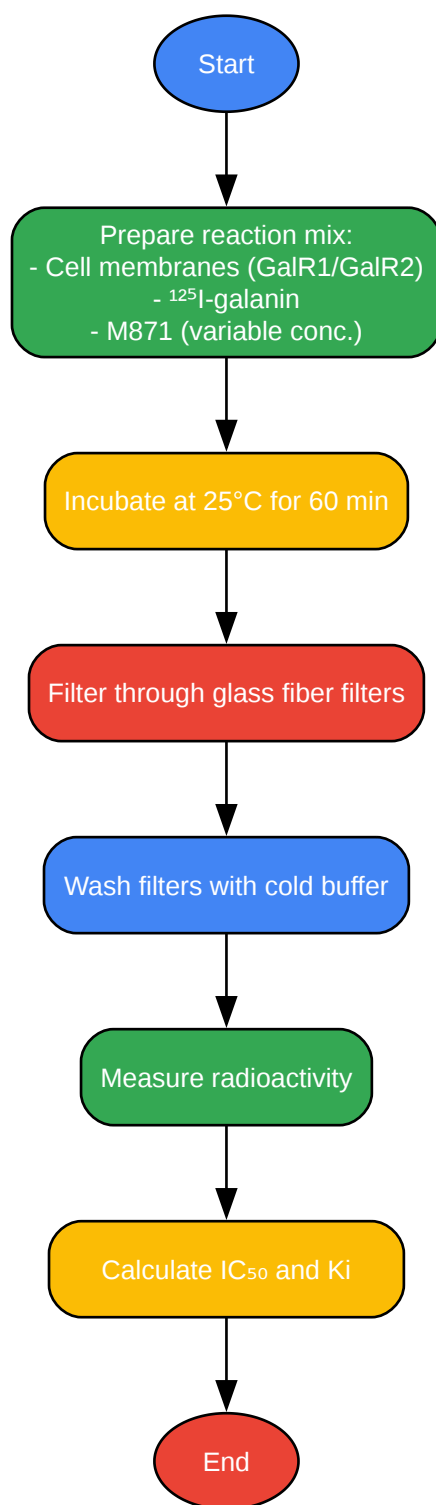
Quantitative Data Summary

Property	Value	Receptor	Reference
Binding Affinity (K _i)	13.1 ± 1.2 nM	GalR2	[1]
420.0 ± 89.7 nM	GalR1	[1]	
> 10,000 nM	GalR3		
Functional Activity	Antagonist	GalR2	[1]
In Vitro Effect	Blocks galanin-induced inositol phosphate production	CHO cells expressing human GalR2	[1]
In Vivo Effect	Blocks the pro-nociceptive effect of GalR2 agonists in an inflammatory pain model	Rats	

Signaling Pathways

M871 exerts its effects by blocking the downstream signaling of the GalR2 receptor. GalR2 is a G-protein coupled receptor (GPCR) that primarily signals through the Gq/11 pathway. Upon activation by an agonist like galanin, GalR2 stimulates phospholipase C (PLC), which in turn leads to the production of inositol triphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC). By blocking the initial activation of GalR2, **M871** prevents this entire cascade.





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References

- 1. M871 – a novel peptide antagonist selectively recognizing the galanin receptor type 2 [su.diva-portal.org]
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